

Solubility Profile of 7-Aminoheptanoic Acid in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Aminoheptanoic acid

Cat. No.: B556480

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **7-Aminoheptanoic acid** in various organic solvents. Due to the limited availability of direct quantitative solubility data for **7-Aminoheptanoic acid**, this document leverages data for a structurally analogous compound, DL-aminooctanoic acid, to provide reasonable estimations. This information is critical for professionals in drug development and research who require precise solubility data for formulation, purification, and analytical method development.

Introduction to 7-Aminoheptanoic Acid

7-Aminoheptanoic acid is an ω -amino acid with a seven-carbon chain. Its structure, containing both a primary amine and a carboxylic acid functional group, imparts amphoteric properties, influencing its solubility in different media. Understanding its solubility in organic solvents is paramount for its application in pharmaceutical sciences, including its use as a linker molecule or a building block in the synthesis of more complex molecules.

Estimated Solubility of 7-Aminoheptanoic Acid in Alcohols

The following tables present the molar solubility of DL-aminooctanoic acid in various alcohol-water mixtures and pure alcohols at 25°C. This data is extracted from a comprehensive study

on amino acid solubility and serves as a strong proxy for the solubility of **7-Aminoheptanoic acid** due to their structural similarity (differing by only one methylene group).[\[1\]](#)[\[2\]](#)

Table 1: Estimated Molar Solubility in Methanol-Water Mixtures at 25°C[\[1\]](#)

% Methanol (v/v)	Molar Solubility (mol/L)
0	0.0018
10	0.0015
30	0.0009
50	0.0004
70	0.0002
90	0.0001
100	0.00008

Table 2: Estimated Molar Solubility in Ethanol-Water Mixtures at 25°C[\[1\]](#)

% Ethanol (v/v)	Molar Solubility (mol/L)
0	0.0018
10	0.0014
30	0.0007
50	0.0003
70	0.00015
90	0.00009
100	0.00007

Table 3: Estimated Molar Solubility in Pure Alcohols at 25°C[\[1\]](#)[\[2\]](#)

Solvent	Molar Solubility (mol/L)
Methanol	0.00008
Ethanol	0.00007
n-Propanol	0.00006
Isopropanol	0.00005
tert-Butanol	0.00004

Experimental Protocol for Solubility Determination

The data presented in this guide is based on the gravimetric method, a widely used and reliable technique for determining the solubility of solid compounds in liquids.[\[1\]](#)[\[2\]](#)

Materials and Equipment

- Solute: DL-aminooctanoic acid (as a proxy for **7-Aminoheptanoic acid**)
- Solvents: Methanol, Ethanol, n-Propanol, Isopropanol, tert-Butanol, and their aqueous mixtures.
- Constant temperature water bath ($25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$)
- Sealed containers (e.g., screw-cap vials)
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- Oven for drying

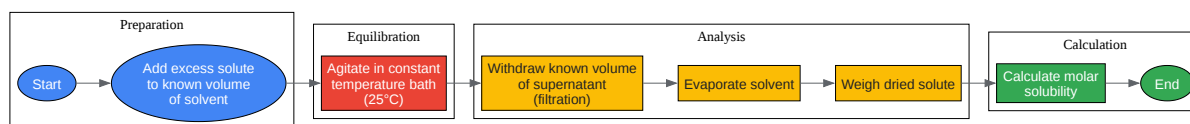
Procedure

- Sample Preparation: An excess amount of the amino acid is added to a known volume of the solvent in a sealed container.

- **Equilibration:** The containers are placed in a constant temperature water bath maintained at 25°C and agitated for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, the suspension is allowed to settle.
- **Sampling:** A known volume of the supernatant (the clear, saturated solution) is carefully withdrawn using a syringe fitted with a filter to remove any undissolved solid.
- **Solvent Evaporation:** The collected aliquot is transferred to a pre-weighed container. The solvent is then evaporated to dryness in an oven at a temperature that does not cause decomposition of the amino acid.
- **Mass Determination:** The container with the dried solute is weighed again. The mass of the dissolved amino acid is determined by the difference in weight.
- **Calculation of Solubility:** The molar solubility is calculated by dividing the moles of the dissolved amino acid (mass divided by molar mass) by the volume of the solvent aliquot taken.

Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of solubility.



[Click to download full resolution via product page](#)

Caption: Gravimetric solubility determination workflow.

Factors Influencing Solubility

The solubility of amino acids like **7-Aminoheptanoic acid** is influenced by several factors:

- **Solvent Polarity:** As observed in the provided data, solubility tends to decrease as the solvent becomes less polar (i.e., with increasing alcohol chain length or concentration).
- **Temperature:** Generally, the solubility of solids in liquids increases with temperature, although this relationship should be determined experimentally for each solvent system.
- **pH:** The pH of the solution can significantly impact the ionization state of the amino and carboxylic acid groups, thereby affecting solubility. At its isoelectric point, an amino acid typically has its minimum solubility. Adjusting the pH away from the isoelectric point increases the concentration of the charged species, which generally leads to higher solubility in polar solvents.^{[1][2]}

Conclusion

This technical guide provides estimated solubility data for **7-Aminoheptanoic acid** in various organic solvents based on a structurally similar compound. The provided experimental protocol for gravimetric analysis offers a reliable method for researchers to determine the precise solubility in their specific solvent systems of interest. Understanding the solubility of **7-Aminoheptanoic acid** is a critical step in its successful application in research and drug development. It is recommended that for cGMP applications, the solubility be experimentally verified for the specific solvent and conditions being used.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. tetrazolelover.at.ua [tetrazolelover.at.ua]
2. "The Solubility of Amino Acids in Various Solvent Systems" by Thomas E. Needham [digitalcommons.uri.edu]

- To cite this document: BenchChem. [Solubility Profile of 7-Aminoheptanoic Acid in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b556480#solubility-of-7-aminoheptanoic-acid-in-various-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com